

NBD-14270 solubility and preparation for experiments

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Compound of Interest

Compound Name: NBD-14270

Cat. No.: B15567460

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Application Notes and Protocols: NBD-14270

For Researchers, Scientists, and Drug Development Professionals

Abstract

NBD-14270 is a potent and selective small-molecule inhibitor of HIV-1 entry.^{[1][2]} It functions by binding to the viral envelope glycoprotein gp120, thereby preventing the conformational changes required for viral fusion and entry into host cells.^[1] This document provides detailed information on the solubility of **NBD-14270** and protocols for its preparation for both in vitro and in vivo experiments, facilitating its application in antiviral research and drug development.

Physicochemical and Pharmacokinetic Data

The following table summarizes the key quantitative data for **NBD-14270**.

Parameter	Value	Cell Line/System	Reference
IC ₅₀ (Anti-HIV-1 Activity)	180 nM	50 HIV-1 Env-pseudotyped viruses	[1][2]
IC ₅₀ (Anti-HIV-1 Activity)	0.16 µM	Single-cycle (TZM-bl Cells) assay	[1]
CC ₅₀ (Cytotoxicity)	> 100 µM	U87-CD4-CXCR4 cell line	[1]
CC ₅₀ (Cytotoxicity)	109.3 µM	TZM-bl Cells	[1]
Molecular Formula	C ₁₈ H ₁₉ N ₃ O ₅ S	N/A	[2]
Molecular Weight	425.43 g/mol	N/A	[2]

Solubility and Stock Solution Preparation

Proper dissolution and storage of **NBD-14270** are critical for maintaining its stability and ensuring reproducible experimental results.

Solubility

NBD-14270 is soluble in various organic solvents and solvent mixtures. The following table provides solubility information for preparing solutions for in vivo administration.

Solvent System	Solubility
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.88 mM)
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.88 mM)
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.88 mM)

Note: If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[1]

Stock Solution Preparation and Storage

For most experimental applications, a concentrated stock solution is prepared in dimethyl sulfoxide (DMSO).

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Weighing: Accurately weigh the required amount of **NBD-14270** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.25 mg of **NBD-14270** (MW = 425.43 g/mol).
- Dissolution: Add the appropriate volume of high-purity DMSO to the **NBD-14270** powder. Using the example above, add 1 mL of DMSO.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots under the following conditions:
 - -80°C: for up to 6 months.[\[1\]](#)[\[2\]](#)
 - -20°C: for up to 1 month.[\[1\]](#)

Store in sealed vials, protected from moisture and light.[\[1\]](#)

Experimental Protocols

In Vitro Cell-Based Assays

This protocol describes the general procedure for preparing working solutions of **NBD-14270** for use in cell-based assays, such as viral infectivity assays.

Materials:

- 10 mM **NBD-14270** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640) supplemented with serum and antibiotics as required for the specific cell line.

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the 10 mM **NBD-14270** stock solution at room temperature.
- Prepare Intermediate Dilutions (Optional but Recommended): To ensure accurate final concentrations, it is advisable to prepare intermediate dilutions of the stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in culture medium.
- Prepare Final Working Solutions: Serially dilute the intermediate solution or the stock solution directly into the appropriate volume of cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control wells receive the same final concentration of DMSO as the experimental wells.
- Add to Cells: Add the prepared working solutions to your cell culture plates according to your experimental design.

In Vivo Administration

This protocol provides a method for preparing **NBD-14270** for in vivo studies, based on a common solvent formulation.

Materials:

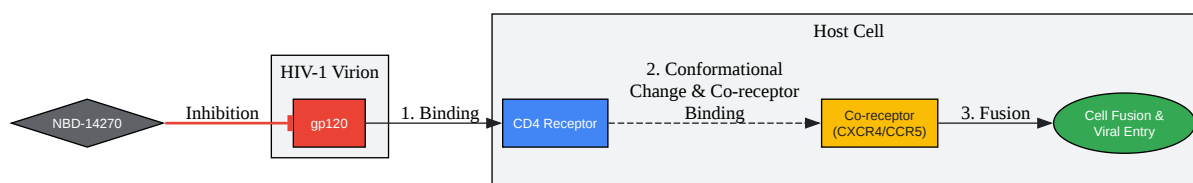
- **NBD-14270** powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure for Preparing a 2.5 mg/mL Solution:

- Initial Dissolution in DMSO: For a final volume of 1 mL, dissolve 2.5 mg of **NBD-14270** in 100 µL of DMSO. Mix thoroughly.
- Addition of PEG300: Add 400 µL of PEG300 to the DMSO solution and mix until uniform.[1]
- Addition of Tween-80: Add 50 µL of Tween-80 and mix again until the solution is clear.[1]
- Final Volume Adjustment with Saline: Add 450 µL of saline to bring the total volume to 1 mL. Mix thoroughly.[1]
- Administration: The resulting clear solution is ready for administration. It is recommended to prepare this working solution fresh on the day of use.[1]

Mechanism of Action and Signaling Pathway

NBD-14270 inhibits HIV-1 entry by targeting the viral envelope glycoprotein gp120. The binding of **NBD-14270** to gp120 prevents the interaction of the virus with the host cell co-receptors (CXCR4 or CCR5), a critical step for viral fusion and subsequent entry into the cell.

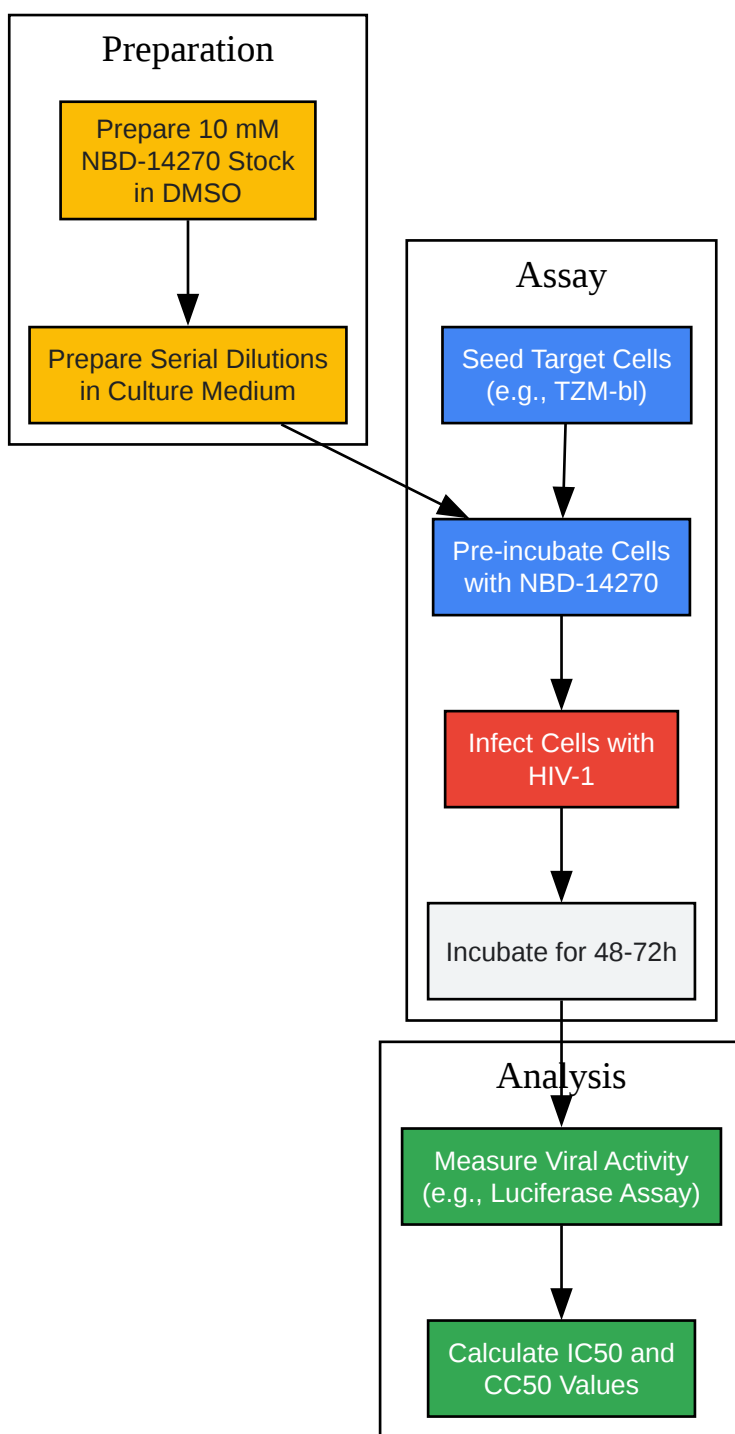


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Caption: HIV-1 entry pathway and inhibition by **NBD-14270**.

Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the in vitro anti-HIV-1 activity of **NBD-14270**.



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Caption: Workflow for in vitro anti-HIV-1 activity assessment.

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